

An In-depth Technical Guide to Glycidyl Caprylate-d15

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Compound of Interest

Compound Name: Glycidyl Caprylate-d15

Cat. No.: B15547365

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Introduction

Glycidyl Caprylate-d15 is the deuterated form of Glycidyl Caprylate, an ester of caprylic acid and glycidol. The isotopic labeling makes it a valuable tool in analytical chemistry, particularly as an internal standard for mass spectrometry-based quantification of glycidyl esters in various matrices. Glycidyl esters are recognized as process-induced contaminants in refined edible oils and fats, raising food safety concerns due to their potential hydrolysis to the genotoxic carcinogen, glycidol, in the gastrointestinal tract.^{[1][2]} This technical guide provides a comprehensive overview of the chemical properties, synthesis, analytical methodologies, and metabolic fate of **Glycidyl Caprylate-d15**.

Chemical and Physical Properties

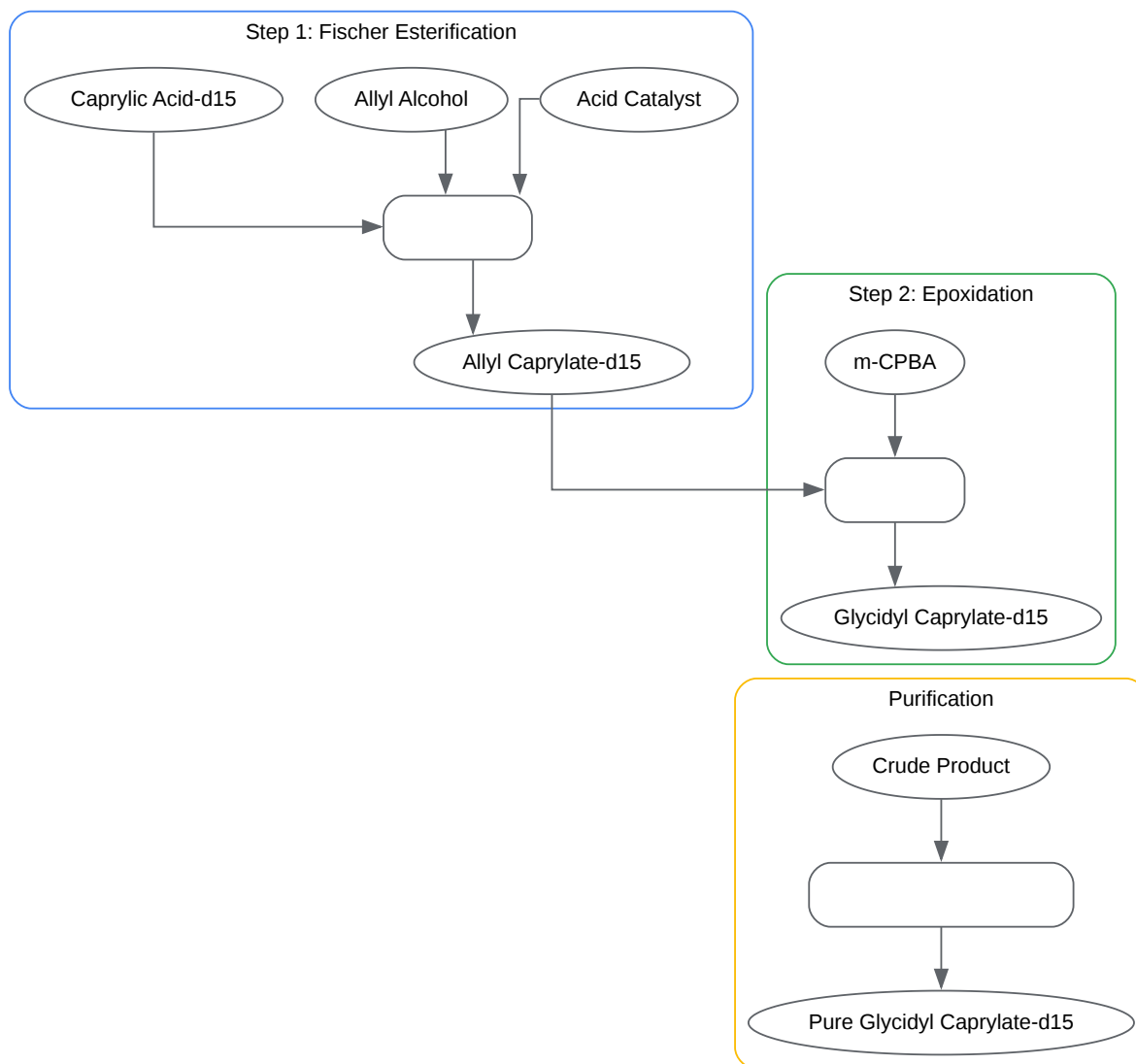
Glycidyl Caprylate-d15 is a stable, isotopically labeled compound with physical and chemical properties similar to its non-deuterated counterpart. The key quantitative data for this compound are summarized in the table below.

Property	Value	Source
Chemical Formula	C ₁₁ H ₅ D ₁₅ O ₃	[3]
Molecular Weight	215.37 g/mol	[3]
CAS Number	Not available	[3]
IUPAC Name	oxiran-2-ylmethyl-d5 2,2,3,3,4,4,5,5,6,6,7,7,8,8,8- pentadeuteriooctanoate	N/A
Synonyms	Octanoic Acid 2,3-Epoxypropyl Ester-d15; Octanoic Acid Oxiranylmethyl Ester-d15; 2,3- Epoxy-1-propanol Octanoate- d15; 2,3-Epoxypropyl Octanoate-d15	[3]
Applications	Labeled analogue of Glycidyl Caprylate, used in the preparation of triacylglycerols and as an additive in insect repellent cream. Primarily used as an internal standard in analytical testing.	[3]

Synthesis of Glycidyl Caprylate-d15

A specific, detailed synthesis protocol for **Glycidyl Caprylate-d15** is not readily available in published literature. However, based on established methods for the synthesis of other deuterated glycidyl esters, a robust two-step synthetic route can be proposed.[4][5] The process involves the Fischer esterification of deuterated caprylic acid with allyl alcohol, followed by the epoxidation of the resulting deuterated allyl caprylate.

Experimental Workflow



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Synthesis Workflow for **Glycidyl Caprylate-d15**.

Experimental Protocols

Step 1: Synthesis of Allyl Caprylate-d15 (Fischer Esterification)

- Materials:
 - Caprylic Acid-d15
 - Allyl alcohol
 - Toluene
 - Acid catalyst (e.g., p-toluenesulfonic acid or Amberlyst 15)[4][6]
- Procedure:
 - To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add Caprylic Acid-d15 (1.0 equivalent).
 - Add a large excess of allyl alcohol (10-20 equivalents), which also serves as the solvent. [7]
 - Add a catalytic amount of an acid catalyst (e.g., 0.05 equivalents of p-toluenesulfonic acid).[6]
 - Add toluene to fill the Dean-Stark trap.
 - Heat the reaction mixture to reflux and continue heating until the theoretical amount of water is collected in the Dean-Stark trap, indicating the completion of the reaction. This typically takes several hours.
 - Cool the reaction mixture to room temperature.
 - Dilute the mixture with an organic solvent such as diethyl ether.
 - Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.

- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude Allyl Caprylate-d15.

Step 2: Synthesis of **Glycidyl Caprylate-d15** (Epoxidation)

- Materials:

- Allyl Caprylate-d15 (from Step 1)
- Dichloromethane (DCM)
- meta-Chloroperoxybenzoic acid (m-CPBA)[8][9]

- Procedure:

- Dissolve the crude Allyl Caprylate-d15 in dichloromethane in a round-bottom flask and cool the solution in an ice bath.
- Slowly add a slight excess of m-CPBA (e.g., 1.1 equivalents) in small portions to the cooled solution.
- Allow the reaction to warm to room temperature and stir for several hours to overnight. Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, quench the excess m-CPBA by washing the reaction mixture with a saturated solution of sodium thiosulfate.
- Wash the organic layer sequentially with saturated sodium bicarbonate solution (to remove the m-chlorobenzoic acid byproduct) and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude **Glycidyl Caprylate-d15**.

Purification

The crude **Glycidyl Caprylate-d15** can be purified by column chromatography on silica gel.[5]

- Stationary Phase: Silica gel (60-120 mesh)

- Mobile Phase: A gradient of ethyl acetate in hexane is typically effective. The polarity of the eluent should be gradually increased, for example, starting with 100% hexane and gradually increasing the percentage of ethyl acetate.
- Procedure:
 - The crude product is loaded onto the silica gel column.
 - The column is eluted with the mobile phase gradient.
 - Fractions are collected and analyzed by TLC to identify those containing the pure product.
 - The pure fractions are combined and the solvent is removed under reduced pressure to yield the purified **Glycidyl Caprylate-d15**.

Analytical Methodologies

Glycidyl Caprylate-d15 is primarily used as an internal standard for the quantification of glycidyl esters in various samples, particularly in food and biological matrices. Gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) are the most common analytical techniques employed.

GC-MS Analysis (Indirect Method)

Indirect methods for glycidyl ester analysis involve the conversion of glycidyl esters to a more volatile and stable derivative prior to GC-MS analysis.[\[10\]](#)[\[11\]](#)

- Sample Preparation:
 - Lipid Extraction: Extraction of lipids from the sample matrix using an appropriate solvent system.
 - Internal Standard Spiking: A known amount of **Glycidyl Caprylate-d15** is added to the extracted lipids.
 - Transesterification/Hydrolysis: The glycidyl esters are converted to free glycidol. This can be achieved through acid- or base-catalyzed transesterification or enzymatic hydrolysis.
[\[11\]](#)[\[12\]](#)

- Derivatization: The released glycidol is derivatized, often with phenylboronic acid (PBA), to improve its volatility and chromatographic properties.[\[12\]](#)
- GC-MS Parameters:
 - Column: A non-polar or medium-polarity capillary column is typically used (e.g., 5% diphenyl/95% dimethylpolysiloxane).[\[12\]](#)
 - Injection: Splitless injection is commonly employed for trace analysis.
 - Oven Program: A temperature gradient is used to separate the analytes.
 - Ionization: Electron ionization (EI) is standard.
 - Detection: Selected Ion Monitoring (SIM) or full scan mode can be used. In SIM mode, specific ions for the derivatized glycidol and its deuterated counterpart are monitored for quantification.

LC-MS/MS Analysis (Direct Method)

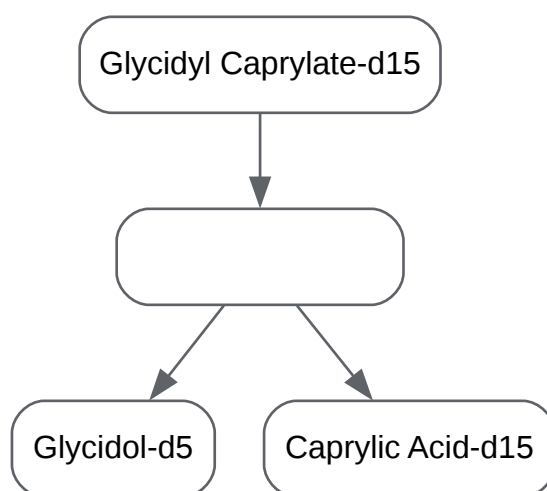
Direct analysis by LC-MS/MS allows for the quantification of intact glycidyl esters without the need for derivatization, offering a more streamlined and potentially more accurate approach.
[\[10\]](#)[\[13\]](#)

- Sample Preparation:
 - Lipid Extraction: Similar to the GC-MS method.
 - Internal Standard Spiking: A known amount of **Glycidyl Caprylate-d15** is added.
 - Solid-Phase Extraction (SPE) Cleanup: The sample is often purified using SPE to remove interfering matrix components.[\[13\]](#)[\[14\]](#)
- LC-MS/MS Parameters:
 - Column: A reversed-phase column (e.g., C18) is commonly used.

- Mobile Phase: A gradient of organic solvents (e.g., methanol, acetonitrile) and water is typically employed.
- Ionization: Atmospheric pressure chemical ionization (APCI) or electrospray ionization (ESI) in positive ion mode is often used.
- Detection: Multiple Reaction Monitoring (MRM) is used for high selectivity and sensitivity, monitoring specific precursor-to-product ion transitions for both the native glycidyl esters and the deuterated internal standard.[13]

Metabolism and Toxicology

The primary metabolic pathway for glycidyl esters, including Glycidyl Caprylate, is hydrolysis in the gastrointestinal tract, catalyzed by lipases. This process releases glycidol and the corresponding fatty acid, in this case, caprylic acid.[15][16]



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*Metabolic Hydrolysis of **Glycidyl Caprylate-d15**.*

The toxicological profile of Glycidyl Caprylate is largely determined by its hydrolysis products.

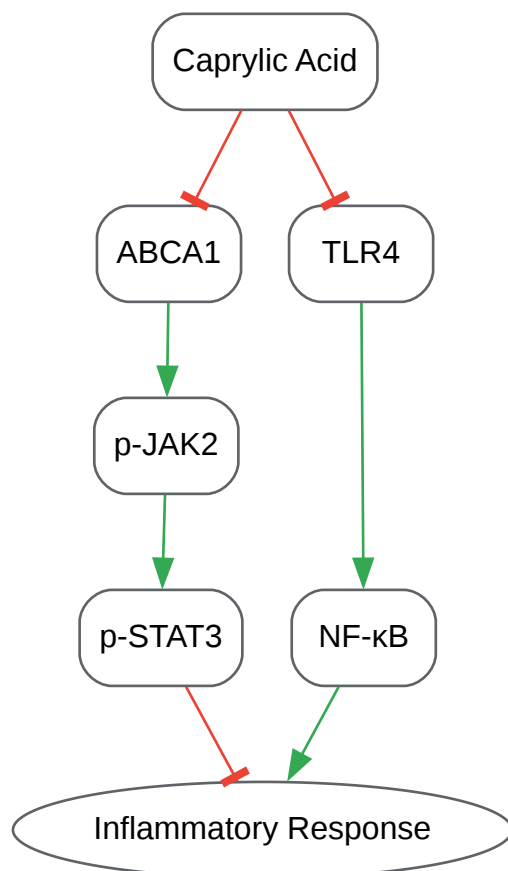
- Glycidol: The primary toxicological concern associated with glycidyl esters is the release of glycidol. Glycidol is a known genotoxic carcinogen that can induce tumors in various organs. [1][2][17] It is classified as "probably carcinogenic to humans" (Group 2A) by the International Agency for Research on Cancer (IARC).[18]

- **Caprylic Acid:** Caprylic acid is a medium-chain fatty acid that is generally recognized as safe. It is metabolized in the liver via β -oxidation to produce energy.[19] Recent studies have also indicated that caprylic acid may have beneficial effects on lipid metabolism and inflammation.[20][21][22][23][24]

Signaling Pathways of Metabolites

While Glycidyl Caprylate itself is not known to be directly involved in specific signaling pathways, its metabolite, caprylic acid, has been shown to modulate cellular signaling, particularly in the context of inflammation and lipid metabolism.

One such pathway involves the ATP-binding cassette transporter A1 (ABCA1) and the Janus kinase 2 (JAK2)/signal transducer and activator of transcription 3 (STAT3) signaling cascade. [20][21][22][23] Caprylic acid has been demonstrated to upregulate the expression of ABCA1, which in turn can activate the JAK2/STAT3 pathway, leading to a suppression of the inflammatory response.[21][23]



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Caprylic Acid Signaling Pathways in Inflammation.

Conclusion

Glycidyl Caprylate-d15 is an essential analytical tool for the accurate quantification of potentially harmful glycidyl esters in various products. Understanding its synthesis, analytical behavior, and metabolic fate is crucial for researchers in food safety, toxicology, and drug development. While the toxicity of its metabolite, glycidol, is a significant concern, the other hydrolysis product, caprylic acid, may have roles in modulating cellular signaling pathways related to metabolism and inflammation. Further research into the specific biological effects of deuterated compounds and their metabolites will continue to enhance their utility in scientific investigation.

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